

Personal protective equipment for handling Danshenol B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Danshenol B*

Cat. No.: *B1228194*

[Get Quote](#)

Essential Safety and Handling Guide for Danshenol B

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Danshenol B** in a laboratory setting. Given the absence of a publicly available, detailed Safety Data Sheet (SDS), these recommendations are based on general best practices for handling solid chemical compounds of unknown toxicity. A substance-specific risk assessment should be conducted upon obtaining the official SDS from your supplier.

Personal Protective Equipment (PPE)

All personnel handling **Danshenol B** should use the following personal protective equipment. Quantitative specifications, where provided, are based on general laboratory standards for handling potentially hazardous chemicals.

PPE Category	Item	Specification/Recommendation
Hand Protection	Nitrile Gloves	Minimum thickness: 0.11 mm (4.3 mils). Double-gloving is recommended, especially for prolonged handling or when working with solutions.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified. Goggles are required when there is a splash hazard.
Body Protection	Laboratory Coat	Fully buttoned, with tight-fitting cuffs.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Operational Plan: From Receipt to Disposal

This section outlines a standard operating procedure for the safe handling of **Danshenol B** throughout its lifecycle in the laboratory.

Receiving and Inspection

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name (**Danshenol B**) and CAS number (189308-09-6).
- Log the receipt of the chemical in your laboratory's chemical inventory system.

Storage

- Store **Danshenol B** in a cool, dry, and well-ventilated area.

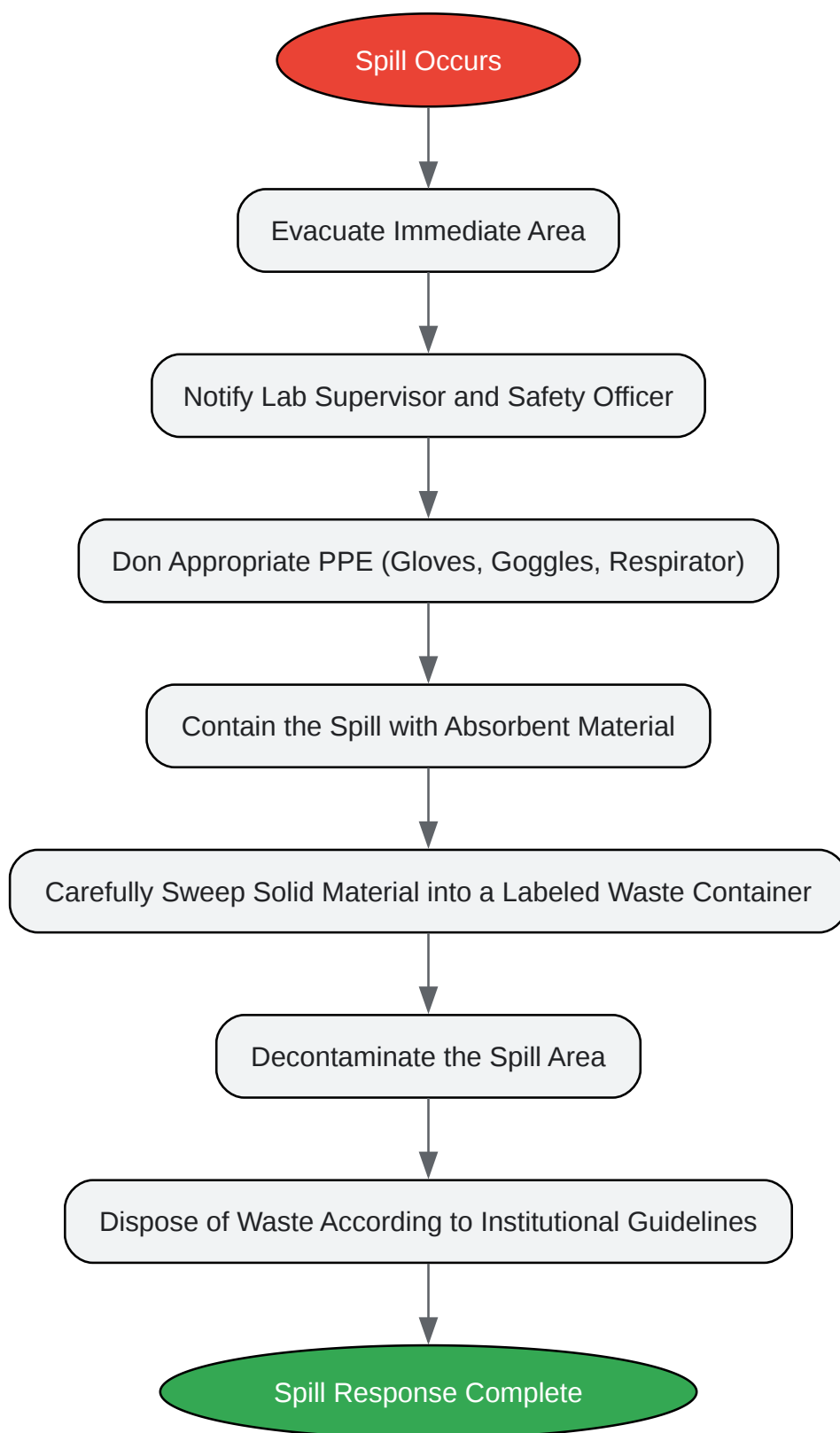
- Keep the container tightly sealed to prevent contamination and exposure to moisture.
- Store away from incompatible materials (strong oxidizing agents, acids, and bases).
- The storage area should be clearly marked with the appropriate hazard signs.

Handling and Preparation of Solutions

- All handling of solid **Danshenol B** should be conducted in a certified chemical fume hood to minimize inhalation risk.
- Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.
- To prepare solutions, slowly add the powdered **Danshenol B** to the solvent to avoid splashing. Research literature indicates that **Danshenol B** is soluble in Dimethyl sulfoxide (DMSO).^[1]
- Use appropriate tools (e.g., spatula, weigh paper) to handle the powder. Avoid creating dust.
- After handling, thoroughly wash hands and any exposed skin with soap and water.

Spill Response

- In the event of a spill, follow the established laboratory spill response protocol.
- The general workflow for a solid chemical spill is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Workflow for a solid chemical spill.

Disposal Plan

All waste containing **Danshenol B** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Danshenol B	Collect in a clearly labeled, sealed, and puncture-resistant container. The label should include "Hazardous Waste," "Danshenol B," and the approximate quantity.
Contaminated Labware (e.g., pipette tips, weigh boats)	Place in a designated hazardous waste container lined with a heavy-duty plastic bag.
Danshenol B Solutions	Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste," "Danshenol B," the solvent used, and the approximate concentration.
Contaminated PPE (e.g., gloves, disposable lab coats)	Dispose of as hazardous waste in a designated container.

All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department. Do not dispose of **Danshenol B** or its solutions down the drain.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Danshenol B alleviates central post-stroke pain by regulating the PIK3CG/NLRP3 signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Danshenol B]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1228194#personal-protective-equipment-for-handling-danshenol-b>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com